

# Zileuton-13C2 15N chemical synthesis

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**Compound Focus:** Zileuton-13C2,15N

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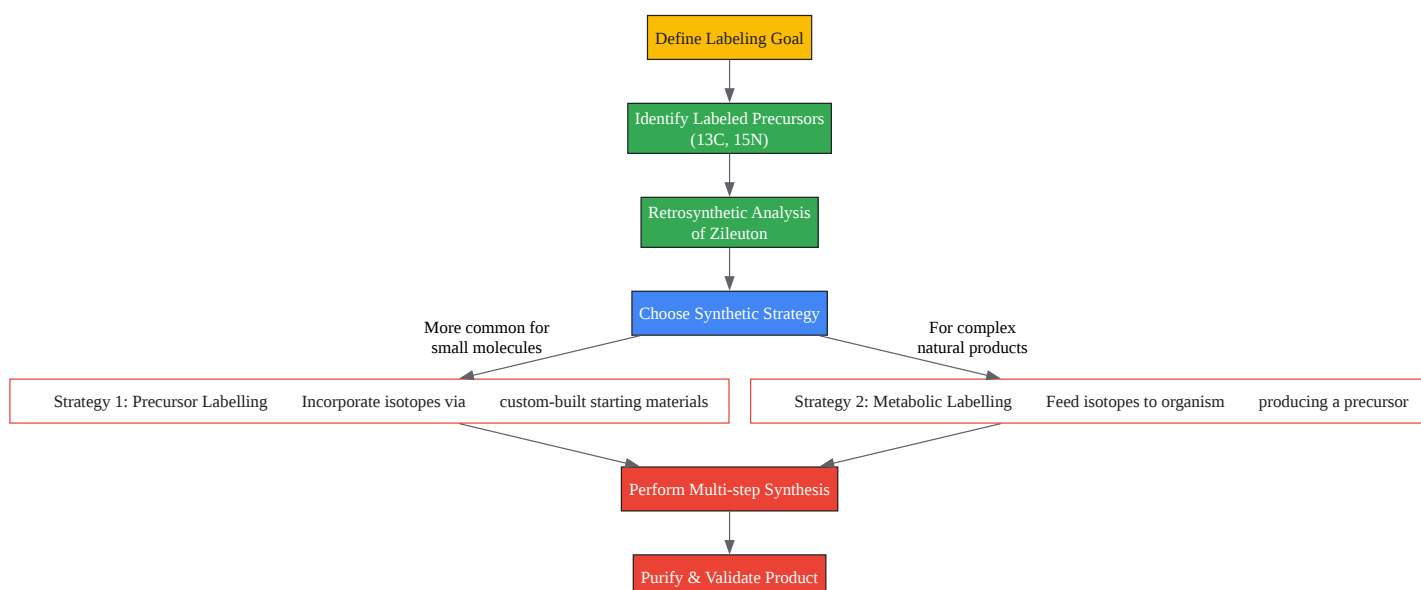
## Zileuton Core Chemical Information

The table below summarizes the key chemical and pharmacological data for non-labelled Zileuton, which forms the essential foundation for any synthetic work [1] [2] [3].

Property	Description
IUPAC Name	N-[1-(1-benzothien-2-yl)ethyl]-N-hydroxyurea [2]
Chemical Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> S [2]
Molecular Weight	236.29 g·mol <sup>-1</sup> [2]
CAS Number	111406-87-2 [2] [3]
SMILES	CC(N(O)C(N)=O)c1cc2ccccc2s1 [1]
Mechanism of Action	Oral inhibitor of 5-lipoxygenase, inhibiting leukotriene (LTB <sub>4</sub> , LTC <sub>4</sub> , LTD <sub>4</sub> , LTE <sub>4</sub> ) formation [2] [4]
Pharmacokinetics	Primarily metabolized by CYP1A2, CYP2C9, CYP3A4; ~93% plasma protein bound; half-life ~2.5 hours [2] [4]

## Strategies for a Synthesis Proposal

Without a direct published method, designing a synthesis for Zileuton- $^{13}\text{C}_2$   $^{15}\text{N}$  would involve adapting known synthetic routes for unlabelled Zileuton by introducing the stable isotopes at specific steps. The general strategy can be visualized in the workflow below.



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*Proposed workflow for developing a synthesis of Zileuton- $^{13}\text{C}_2$   $^{15}\text{N}$*

The two main strategic approaches inferred from general synthesis and labelling principles are [5] [6]:

- **Precursor Labelling:** This is the most likely approach for a small molecule drug like Zileuton. It involves designing a synthetic route where commercially available or synthesizable precursors containing  $^{13}\text{C}$  (e.g., in the benzothiophene ring or ethyl side chain) and  $^{15}\text{N}$  (e.g., in the hydroxylurea moiety) are incorporated at the appropriate steps. This requires careful **retrosynthetic analysis** to break down the Zileuton molecule into feasible labeled building blocks [6].
- **Metabolic/Biosynthetic Labelling:** While common for complex natural products or uniform plant labelling [7] [8], this method is less feasible for a fully synthetic drug like Zileuton. It typically results in a mixture of compounds and would not yield the specific, pure pharmaceutical agent required.

## How to Proceed

Given that the specific information is not publicly available, here are practical steps you can take:

- **Consult Specialized Suppliers:** Companies that specialize in stable isotope-labeled compounds may offer Zileuton- $^{13}\text{C}_2$   $^{15}\text{N}$  as a catalog item or provide custom synthesis services.
- **Refine Scientific Literature Search:** Use databases like SciFinder or Reaxys, which are more comprehensive for chemical synthesis information. Search for the synthesis of unlabelled Zileuton (or its key intermediate A-64077) to find a route you can adapt.
- **Analyze the Route:** Once a synthetic route is identified, you can determine the most feasible steps to introduce the  $^{13}\text{C}$  and  $^{15}\text{N}$  atoms, considering the cost and availability of the labeled reagents.

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## References

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